

Utilizing Rapamycin-d3 in Low-Dose Rapamycin Longevity Studies: Application Notes and Protocols

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Compound of Interest

Compound Name: *Rapamycin-d3*

Cat. No.: *B12510939*

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Introduction

Rapamycin, a potent inhibitor of the mechanistic Target of Rapamycin (mTOR), has emerged as one of the most promising geroprotective compounds, consistently demonstrating lifespan and healthspan extension across various model organisms.[1][2][3][4] Low-dose rapamycin regimens are of particular interest as they may mitigate the side effects associated with the higher doses used for immunosuppression while still achieving significant longevity benefits.[5] The accurate quantification of rapamycin in biological matrices is paramount for establishing robust pharmacokinetic and pharmacodynamic (PK/PD) relationships in these low-dose studies. This document provides detailed application notes and protocols for the utilization of **Rapamycin-d3**, a deuterated internal standard, to ensure the highest accuracy and precision in quantitative analyses. Furthermore, it outlines key experimental protocols for assessing the efficacy of low-dose rapamycin in longevity studies.

The use of a stable isotope-labeled internal standard, such as **Rapamycin-d3**, is considered the "gold standard" in quantitative mass spectrometry.[6] Deuterated standards co-elute with

the unlabeled analyte, experiencing similar ionization suppression or enhancement effects from the biological matrix, which allows for highly accurate correction and reliable quantification.[\[6\]](#)
[\[7\]](#)

Data Presentation

Table 1: Quantitative Data from Low-Dose Rapamycin Longevity Studies in Mice

Study Reference	Mouse Strain	Treatment Dose & Duration	Key Lifespan/Healthspan Findings
Bitto et al., 2016	C57BL/6J	126 ppm in diet for 3 months (started at 20-21 months of age)	Up to 60% increase in life expectancy post-treatment; improved grip strength and rotarod performance. [7] [8] [9]
Johnson et al., 2015 (cited in Bitto et al., 2016)	Leigh Syndrome mouse model	Estimated equivalent of 378 ppm dietary eRapa	Efficacy in a disease model, suggesting high dose-dependency for certain effects. [7]
Sivaprasad et al., 2017	TK2 mouse model of mtDNA depletion syndrome	0.8 mg/kg in drinking water during gestation, increased to 4 mg/kg post-delivery	~60% median lifespan extension and ~35% maximum lifespan extension. [10] [11] [12]
Selvarani et al., 2021 (Review)	Various strains	Various low-dose regimens	Robust lifespan extension across multiple studies and strains. [4]

Table 2: Pharmacokinetic Parameters of Low-Dose Rapamycin in Animal Models

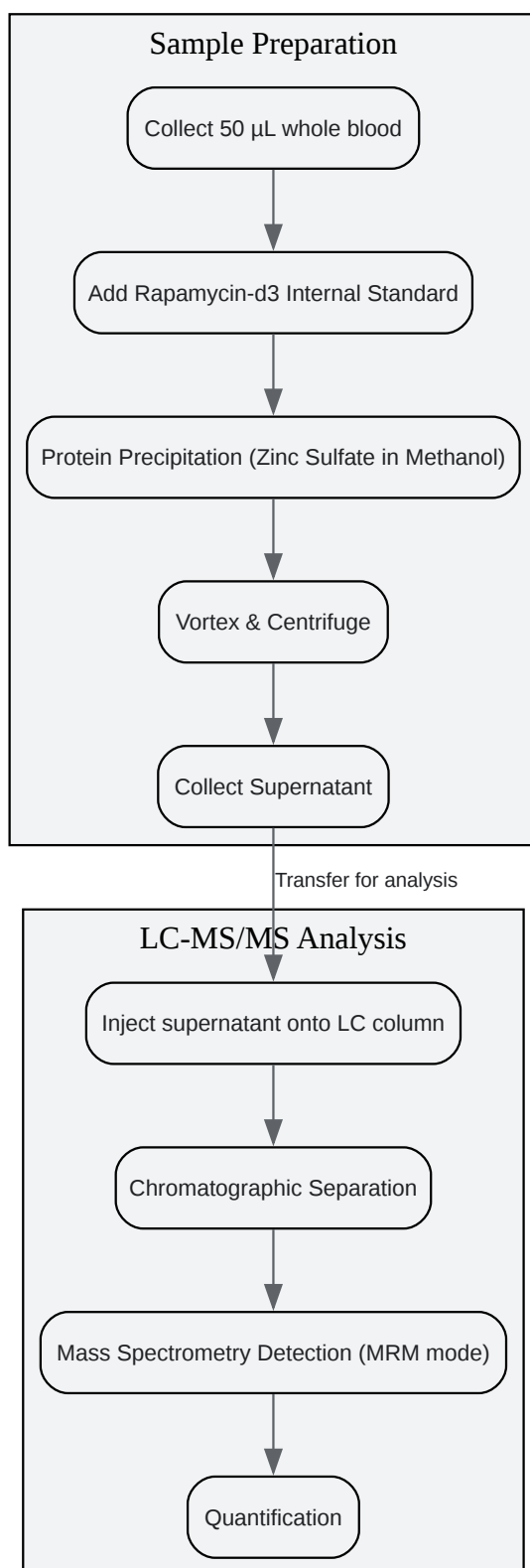
Study Reference	Animal Model	Dose	Cmax (ng/mL)	Tmax (hours)	Terminal Half-life (hours)
Larson et al. (cited in Urfer et al., 2021)	Dogs	0.1 mg/kg (single oral dose)	8.39	3.3	38.7
Larson et al. (cited in Urfer et al., 2021)	Dogs	0.1 mg/kg (5 consecutive daily oral doses)	5.49	4.5	99.5
Urfer et al., 2021	Dogs	0.025 mg/kg (oral, three times a week)	Median: 1.47	2	Not directly calculated, MRT ~6.8 hrs
Sivaprasad et al., 2017	Mice	4 mg/kg (in drinking water)	Steady-state blood level: ~5 ng/mL	-	-

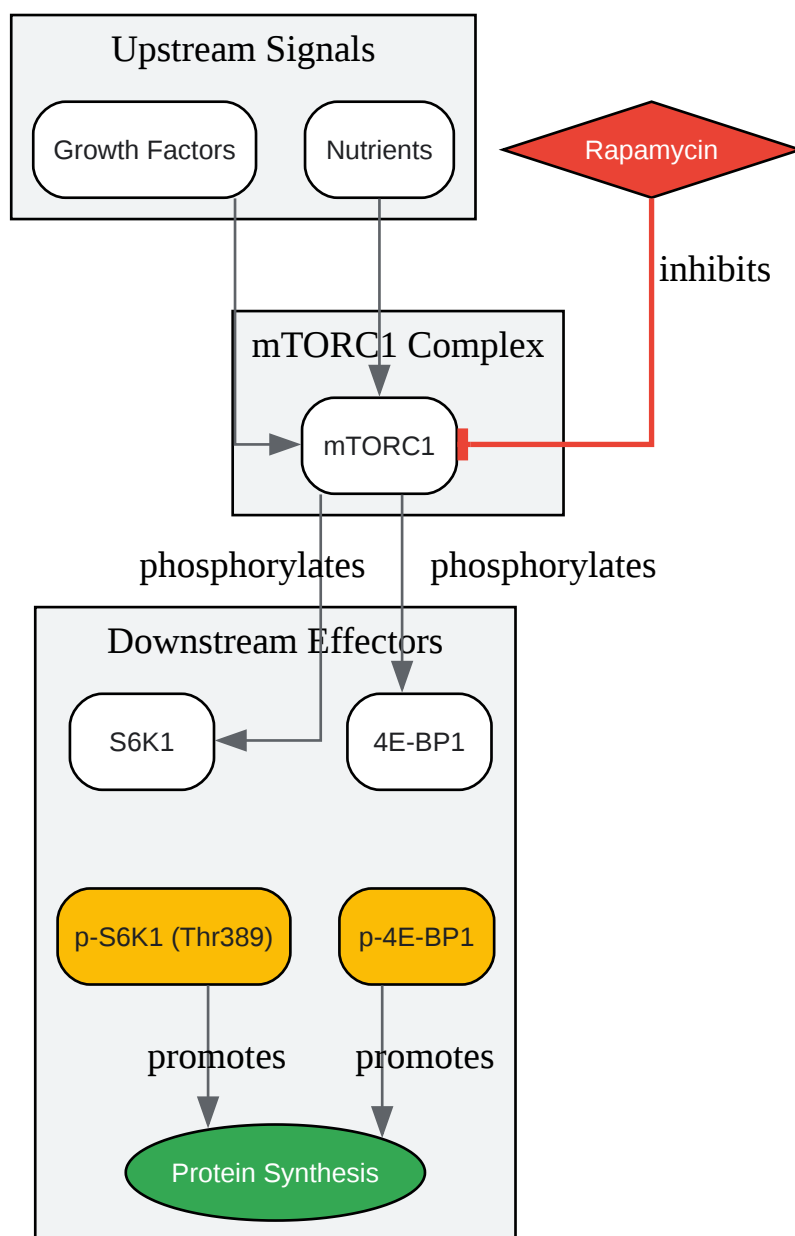
Experimental Protocols

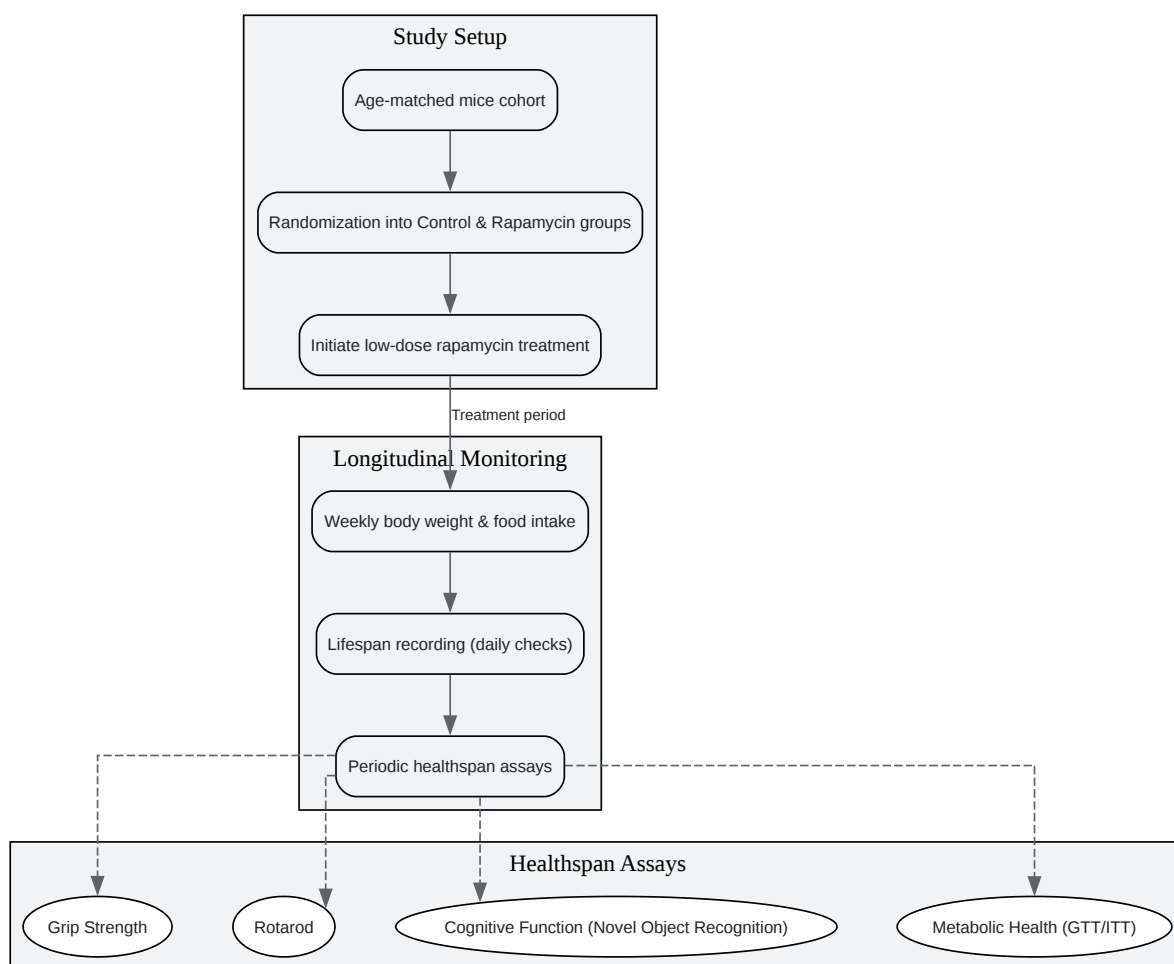
Quantification of Rapamycin in Whole Blood using LC-MS/MS with Rapamycin-d3 Internal Standard

This protocol describes a robust method for the accurate quantification of rapamycin in whole blood, essential for pharmacokinetic studies.

Workflow Diagram:







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References

- 1. Longevity, aging and rapamycin - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Effect of rapamycin on aging and age-related diseases—past and future - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Rapamycin, the only drug that consistently demonstrated to increase mammalian longevity. An update - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Effect of rapamycin on aging and age-related diseases-past and future - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Frontiers | Effects of low-dose rapamycin on lymphoid organs of mice prone and resistant to accelerated senescence [frontiersin.org]
- 6. [PDF] A toolbox for the longitudinal assessment of healthspan in aging mice | Semantic Scholar [semanticscholar.org]
- 7. Transient rapamycin treatment can increase lifespan and healthspan in middle-aged mice | eLife [elifesciences.org]
- 8. A toolbox for the longitudinal assessment of healthspan in aging mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Transient rapamycin treatment can increase lifespan and healthspan in middle-aged mice - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. Low-dose rapamycin extends lifespan in a mouse model of mtDNA depletion syndrome - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. gethealthspan.com [gethealthspan.com]
- 12. academic.oup.com [academic.oup.com]
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